

Arnidiol 3-Laurate: A Technical Overview for Drug Discovery Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arnidiol 3-Laurate

Cat. No.: B15289297

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Arnidiol 3-Laurate**, a derivative of the naturally occurring triterpenoid diol, Arnidiol. While direct experimental data for **Arnidiol 3-Laurate** is not extensively available in public-domain literature, this document extrapolates its chemical properties, potential biological activities, and hypothetical mechanisms of action based on the well-characterized parent compound, Arnidiol. This guide is intended to serve as a foundational resource for researchers interested in the potential therapeutic applications of this novel compound.

Introduction to Arnidiol and its Laurate Ester

Arnidiol is a pentacyclic triterpenoid diol with the molecular formula $C_{30}H_{50}O_2$.^{[1][2]} It is a natural bioactive compound first isolated from the flowers of *Arnica montana* and has also been found in *Taraxacum officinale*.^[1] Known for its anti-inflammatory and analgesic properties, Arnidiol modulates inflammatory pathways, including the inhibition of pro-inflammatory cytokines and the reduction of oxidative stress markers.^[3]

Arnidiol 3-Laurate is the ester formed by the covalent linkage of a laurate group to the hydroxyl moiety at the 3-position of the Arnidiol backbone. The addition of the C12 fatty acid, lauric acid, is expected to increase the lipophilicity of the parent molecule, which may influence

its pharmacokinetic and pharmacodynamic properties, such as membrane permeability and formulation characteristics.

Chemical and Physical Properties

While a specific CAS number for **Arnidiol 3-Laurate** is not publicly registered, its molecular formula and weight can be deduced from its constituent parts.

Property	Value	Source
Arnidiol CAS Number	6750-30-7	[1][3][4]
Arnidiol Molecular Formula	C ₃₀ H ₅₀ O ₂	[1][2]
Arnidiol Molecular Weight	442.72 g/mol	[2]
Lauric Acid CAS Number	143-07-7	N/A
Lauric Acid Molecular Formula	C ₁₂ H ₂₄ O ₂	N/A
Lauric Acid Molecular Weight	200.32 g/mol	N/A
Arnidiol 3-Laurate Molecular Formula (Predicted)	C ₄₂ H ₇₂ O ₃	N/A
Arnidiol 3-Laurate Molecular Weight (Predicted)	625.04 g/mol	N/A

Experimental Protocols: Synthesis of Arnidiol 3-Laurate

A standard laboratory synthesis for **Arnidiol 3-Laurate** would involve the esterification of Arnidiol with lauroyl chloride in the presence of a base catalyst.

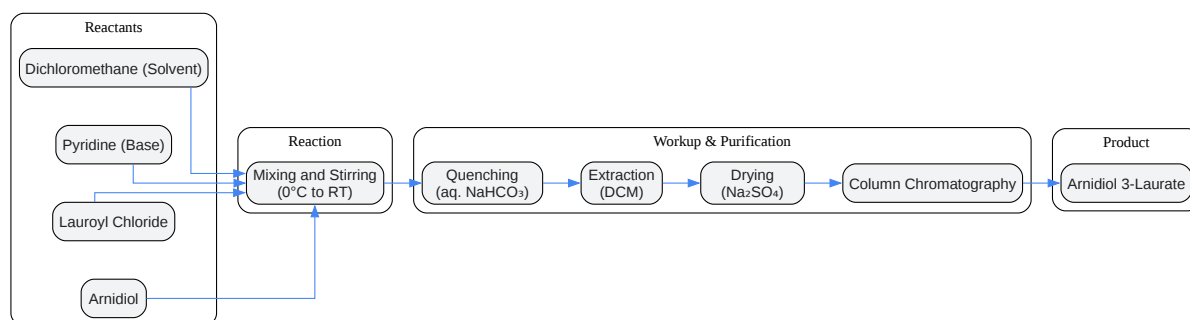
Materials:

- Arnidiol
- Lauroyl chloride

- Pyridine (or another suitable base)
- Dichloromethane (or another suitable anhydrous solvent)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography elution

Procedure:

- Dissolve Arnidiol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add pyridine to the solution and cool the mixture in an ice bath.
- Slowly add lauroyl chloride dropwise to the cooled solution with continuous stirring.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the organic layer with dichloromethane.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to yield pure **Arnidiol 3-Laurate**.
- Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.



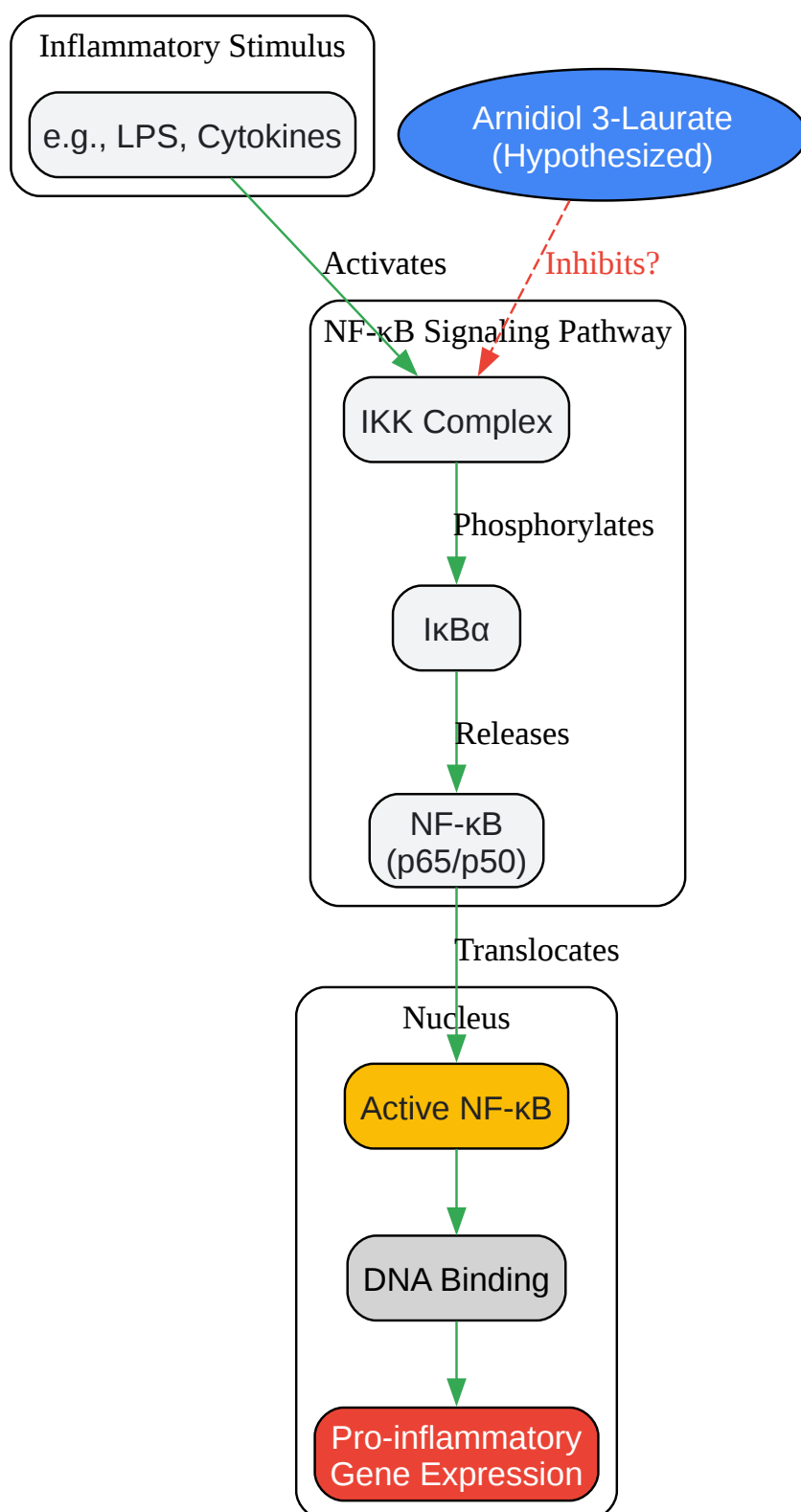
[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **Arnidiol 3-Laurate**.

Potential Biological Activity and Signaling Pathways (Inferred)

The biological activity of **Arnidiol 3-Laurate** has not been explicitly reported. However, based on the known anti-inflammatory effects of Arnidiol, it is plausible that the laurate ester derivative retains or possesses modified anti-inflammatory properties. The increased lipophilicity may enhance its ability to cross cell membranes and interact with intracellular targets.

The anti-inflammatory action of Arnidiol is thought to involve the modulation of key signaling pathways, such as the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway. NF- κ B is a critical regulator of the inflammatory response, and its inhibition can lead to a reduction in the expression of pro-inflammatory cytokines (e.g., TNF- α , IL-6) and enzymes (e.g., COX-2).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Arnidiol - Wikipedia [en.wikipedia.org]
- 2. GSRS [precision.fda.gov]
- 3. Arnidiol | 6750-30-7 | GAA75030 | Biosynth [biosynth.com]
- 4. Arnidiol | C₃₀H₅₀O₂ | CID 10478550 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Arnidiol 3-Laurate: A Technical Overview for Drug Discovery Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15289297#arnidiol-3-laurate-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com